

In-Depth Technical Guide: 2-Chloro-p-phenylenediamine Sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-p-phenylenediamine sulfate

Cat. No.: B149832

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Core Topic: A comprehensive examination of the chemical, toxicological, and analytical profile of **2-Chloro-p-phenylenediamine sulfate**.

Audience: This guide is intended for researchers, scientists, and drug development professionals interested in the properties and potential biological effects of aromatic amines used in consumer products.

Introduction

2-Chloro-p-phenylenediamine sulfate is an organic compound that presents as a light gray or lavender powder.^[1] It is a salt of 2-chloro-p-phenylenediamine, a derivative of p-phenylenediamine.^[1] This compound is primarily utilized as a precursor in oxidative hair dye formulations, where it reacts with an oxidizing agent to form permanent hair color.^[1] Due to its widespread use in cosmetics and the potential for human exposure, a thorough understanding of its toxicological profile and analytical determination is crucial.

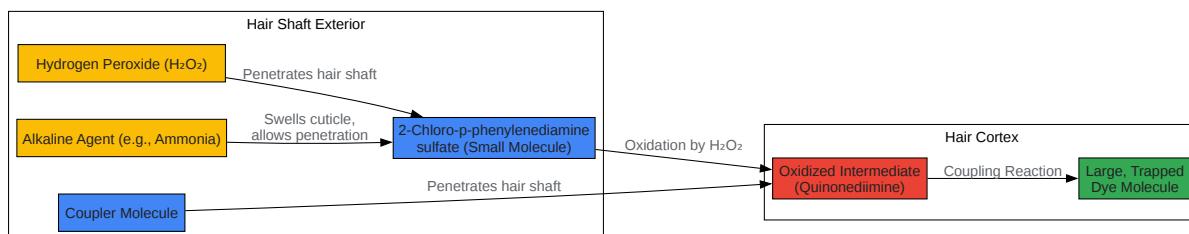
Physicochemical Properties

A summary of the key physicochemical properties of **2-Chloro-p-phenylenediamine sulfate** is presented in Table 1.

Property	Value	Reference
Appearance	Light gray or lavender powder	[1]
Molecular Formula	C ₆ H ₉ CIN ₂ O ₄ S	[1]
Molecular Weight	240.66 g/mol	[1]
CAS Number	61702-44-1	[2]
Melting Point	251-253 °C	
Solubility	Soluble in water and ethanol	[1]

Mechanism of Action in Hair Dyes

2-Chloro-p-phenylenediamine sulfate functions as a primary intermediate in oxidative hair dye systems. The process of hair dyeing with this compound involves a chemical reaction initiated by an oxidizing agent, typically hydrogen peroxide, in an alkaline environment.



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Mechanism of action of **2-Chloro-p-phenylenediamine sulfate** in oxidative hair dyeing.

The alkaline agent swells the hair cuticle, allowing the small molecules of **2-Chloro-p-phenylenediamine sulfate**, the coupler, and hydrogen peroxide to penetrate into the hair cortex. Inside the cortex, hydrogen peroxide oxidizes the **2-Chloro-p-phenylenediamine sulfate** to a reactive intermediate. This intermediate then reacts with coupler molecules to form large, colored dye molecules that become trapped within the hair, resulting in a permanent color change.

Toxicological Profile

The toxicological effects of **2-Chloro-p-phenylenediamine sulfate** have been evaluated in various studies, including assessments of acute and chronic toxicity, skin and eye irritation, and sensitization potential.

Acute and Subchronic Oral Toxicity

Subchronic oral toxicity studies have been conducted on Fischer 344 rats and B6C3F1 mice. The compound was incorporated into the feed at various concentrations.

Species	Dose Concentration (%)	Observation	Reference
Rat (Male)	1.0	All animals died	[3]
Rat (Female)	1.0	One animal died	[3]
Rat (Male)	0.3	No deaths, 10.4% depression in mean body weight gain	[3]
Rat (Female)	0.3	No deaths, 6.4% depression in mean body weight gain	[3]
Mouse (Male)	1.0	One animal died, 3.8% depression in mean body weight	[3]
Mouse (Female)	1.0	No deaths, 14.4% depression in mean body weight	[3]
Mouse (Female)	0.3	No deaths, 16.1% depression in mean body weight	[3]

Dermal and Ocular Irritation

Studies on albino rabbits indicated that a 2.5% aqueous solution of 2-Chloro-p-phenylenediamine produced at most, only mild conjunctival inflammation in the eye.[\[3\]](#) In a patch test on both abraded and intact skin of albino rabbits, a 2.5% solution of the compound showed no reaction.[\[3\]](#)

Skin Sensitization

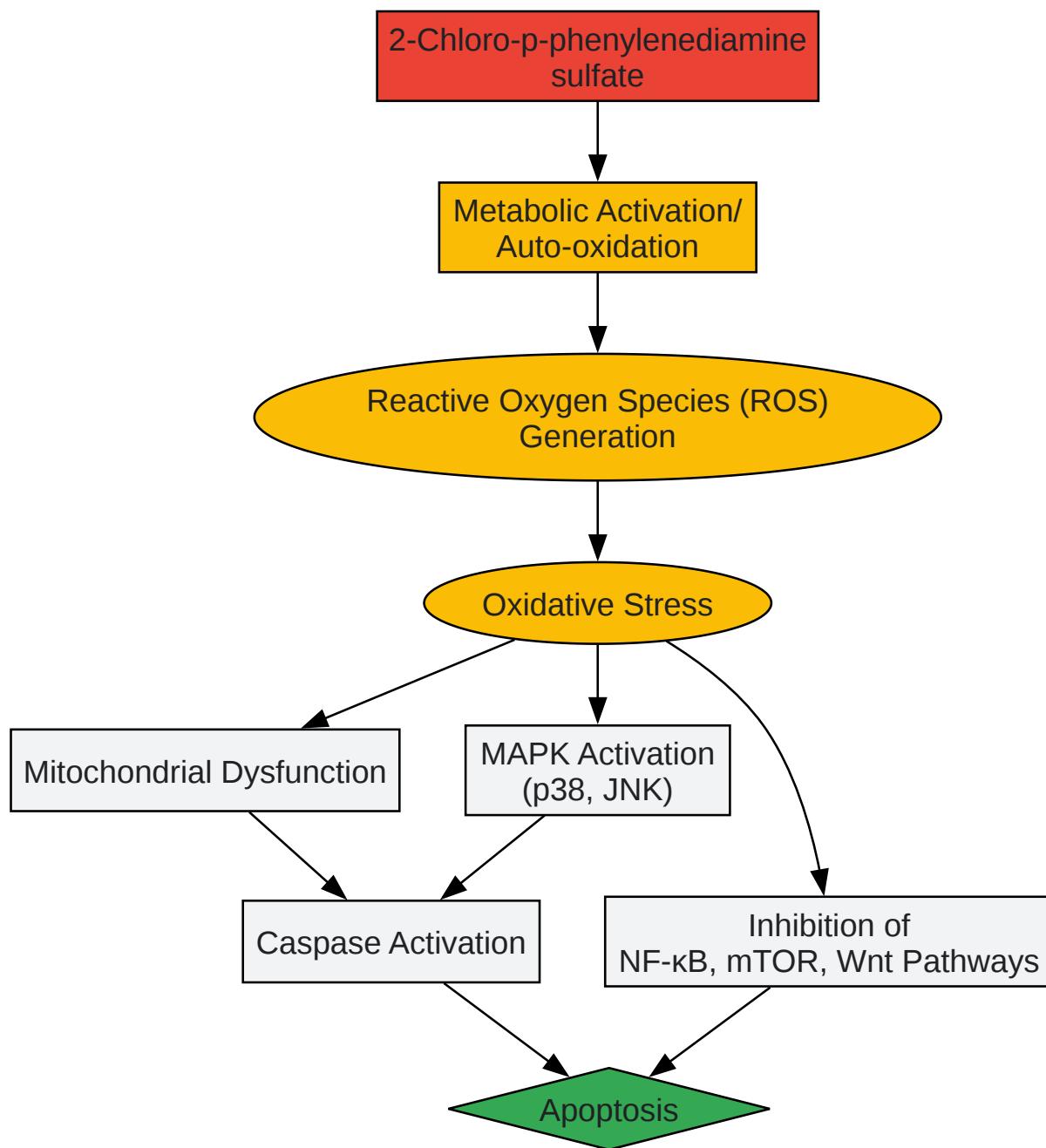
2-Chloro-p-phenylenediamine was found to be a strong sensitizer in a maximization test conducted on guinea pigs.[\[3\]](#)

Carcinogenicity

A bioassay for the possible carcinogenicity of **2-Chloro-p-phenylenediamine sulfate** was conducted by the National Cancer Institute. Fischer 344 rats and B6C3F1 mice were administered the compound in their feed for up to 107 weeks. The study concluded that there was insufficient evidence to determine the carcinogenicity of **2-chloro-p-phenylenediamine sulfate** in either rats or mice under the conditions of the bioassay.[\[4\]](#)

Proposed Signaling Pathway for Toxicity

While the specific signaling pathways for **2-Chloro-p-phenylenediamine sulfate** toxicity are not extensively elucidated, studies on the closely related compound p-phenylenediamine (PPD) provide a plausible model. The proposed pathway involves the generation of reactive oxygen species (ROS), leading to oxidative stress and subsequent cellular damage and apoptosis.



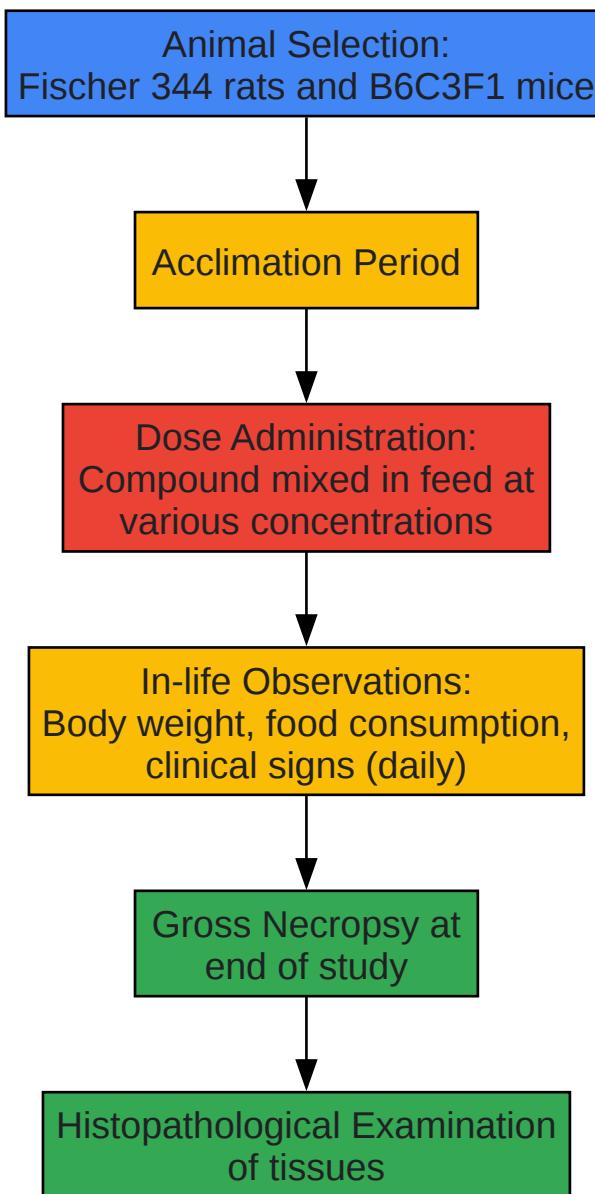
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Proposed signaling pathway for **2-Chloro-p-phenylenediamine sulfate**-induced toxicity.

Experimental Protocols

Subchronic Oral Toxicity Study (NTP Bioassay)

This protocol is a summary of the methodology used in the National Toxicology Program bioassay of **2-Chloro-p-phenylenediamine sulfate**.



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Workflow for the NTP subchronic oral toxicity bioassay.

- Test Animals: Fischer 344 rats and B6C3F1 mice are typically used.
- Housing and Diet: Animals are housed in controlled environments with a standard diet, except for the addition of the test compound.

- Dose Preparation and Administration: **2-Chloro-p-phenylenediamine sulfate** is mixed into the feed at specified concentrations.
- Observations: Animals are observed daily for clinical signs of toxicity. Body weights and food consumption are recorded weekly.
- Necropsy and Histopathology: At the end of the study period, all animals are subjected to a complete gross necropsy. Tissues are collected, preserved, and examined microscopically.

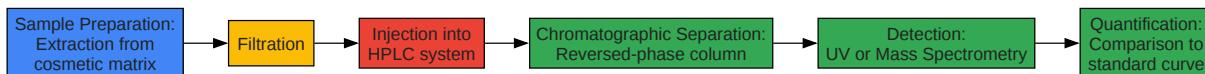
Skin Sensitization: Maximization Test

The Magnusson and Kligman maximization test is a method to assess the potential of a substance to cause skin sensitization.

- Induction Phase:
 - Intradermal injections of the test substance (with and without adjuvant) and adjuvant alone are administered to the shaved dorsal skin of guinea pigs.
 - One week later, the test substance in a suitable vehicle is applied topically to the same area and covered with an occlusive dressing for 48 hours.
- Challenge Phase:
 - Two weeks after the induction, the animals are challenged with a non-irritating concentration of the test substance applied topically to a naive site.
 - The challenge sites are observed for erythema and edema at 24, 48, and 72 hours after patch removal.

Analytical Determination by HPLC

High-Performance Liquid Chromatography (HPLC) is a common method for the quantification of **2-Chloro-p-phenylenediamine sulfate** in cosmetic products.



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General workflow for the HPLC analysis of **2-Chloro-p-phenylenediamine sulfate**.

- Sample Preparation: A known weight of the cosmetic product is extracted with a suitable solvent, such as a methanol/water mixture. The extraction may be facilitated by sonication or vortexing.
- Chromatographic Conditions:
 - Column: A reversed-phase column (e.g., C18) is typically used.
 - Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., ammonium acetate or formic acid) and an organic solvent (e.g., acetonitrile or methanol).
 - Flow Rate: Typically 0.5-1.0 mL/min.
- Detection: UV detection at a wavelength of approximately 240-290 nm or mass spectrometry for higher selectivity and sensitivity.
- Quantification: The concentration of **2-Chloro-p-phenylenediamine sulfate** in the sample is determined by comparing the peak area from the sample chromatogram to a calibration curve generated from standards of known concentrations.

Conclusion

2-Chloro-p-phenylenediamine sulfate is a key ingredient in oxidative hair dyes with a well-documented toxicological profile. While it is an effective hair colorant, it is also a potent skin sensitizer. The available data suggest that under the current conditions of use, it is considered safe; however, its potential for toxicity warrants careful handling and adherence to safety guidelines. The proposed mechanism of toxicity, involving oxidative stress, provides a framework for further investigation into the molecular effects of this compound. Standardized

analytical methods, such as HPLC, are essential for monitoring its presence and concentration in consumer products to ensure regulatory compliance and consumer safety.

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- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Chloro-p-phenylenediamine Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b149832#physical-description-light-gray-or-lavender-powder>]

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